

preventing degradation of MS 245 oxalate during experiments

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Compound of Interest

Compound Name: MS 245 oxalate

Cat. No.: B1662635

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Technical Support Center: MS-245 Oxalate

Welcome to the technical support center for MS-245 oxalate. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling, storage, and use of MS-245 oxalate to ensure experimental success and prevent compound degradation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing solid MS-245 oxalate?

A1: Solid MS-245 oxalate should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0-4°C is recommended. For long-term storage (months to years), the compound should be kept at -20°C.^[1] When stored correctly, MS-245 oxalate has a shelf life of over three years.^[1]

Q2: How should I prepare and store stock solutions of MS-245 oxalate?

A2: MS-245 oxalate is soluble in DMSO.^{[1][2]} It is highly recommended to prepare and use solutions on the same day.^[3] If storage is necessary, stock solutions can be kept at -20°C for up to one month.^[3] For short-term storage of solutions (days to weeks), 0-4°C is suitable.^[1] Before use, ensure the solution is equilibrated to room temperature and that no precipitate is present.^[3]

Q3: What are the known incompatibilities of MS-245 oxalate that could lead to degradation?

A3: While specific degradation pathways for MS-245 oxalate are not extensively detailed in the literature, the oxalate salt form suggests potential incompatibilities. Based on safety data for oxalic acid, it is prudent to avoid contact with oxidizing agents, metals, and alkalis, as these may promote degradation.^[4]

Q4: Can I ship MS-245 oxalate at ambient temperatures?

A4: Yes, MS-245 oxalate is stable enough for shipping at ambient temperatures for a few weeks, including time spent in customs.^[1]^[3] Upon receipt, it is crucial to follow the recommended storage instructions.^[3]

Q5: What should I do if I observe precipitation in my stock solution after thawing?

A5: If you observe precipitation after thawing a stock solution, gently warm the vial and vortex until the precipitate is fully redissolved. Ensure the solution is clear before use.^[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent or unexpected experimental results.	Compound degradation due to improper storage or handling.	1. Review storage conditions of both solid compound and stock solutions. 2. Prepare fresh stock solutions from the solid compound. 3. Ensure solutions are used on the same day they are prepared. [3] 4. Verify that the experimental buffer or media is not strongly alkaline.
Precipitate formation in stock solution.	Poor solubility at low temperatures or solvent evaporation.	1. Equilibrate the solution to room temperature.[3] 2. Gently warm and vortex the solution to redissolve the precipitate. 3. Ensure vials are sealed tightly to prevent solvent evaporation.
Discoloration of the solid compound or solution.	Potential chemical degradation.	1. Discard the compound/solution. 2. Obtain a fresh batch of MS-245 oxalate. 3. Review handling procedures to avoid contamination with incompatible substances like oxidizing agents or alkalis.[4]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Before opening, allow the vial of solid MS-245 oxalate to equilibrate to room temperature for at least 20 minutes.

- **Weighing:** Weigh the desired amount of MS-245 oxalate powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of high-purity DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM stock from 1 mg of MS-245 oxalate (MW: 448.49 g/mol), add approximately 223 μ L of DMSO.[1]
- **Dissolution:** Vortex the solution until the solid is completely dissolved. Gentle warming may be applied if necessary.
- **Storage:** If not for immediate use, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for up to one month.[3]

Data Presentation

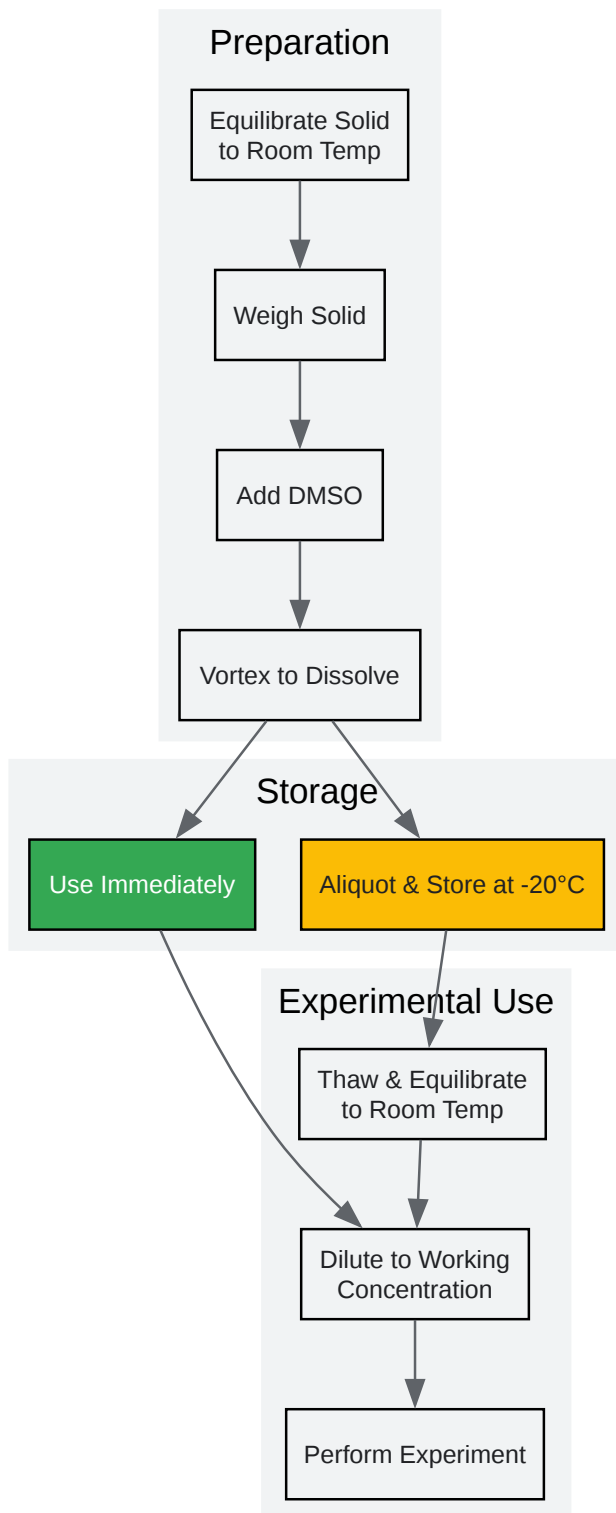
Recommended Storage Conditions for MS-245 Oxalate

Form	Condition	Temperature	Duration	Reference
Solid	Dry, Dark	0 - 4°C	Short-term (days to weeks)	[1]
Solid	Dry, Dark	-20°C	Long-term (months to years)	[1]
Solution (in DMSO)	Aliquoted	0 - 4°C	Short-term (days to weeks)	[1]
Solution (in DMSO)	Aliquoted	-20°C	Up to one month	[3]

Visualizations

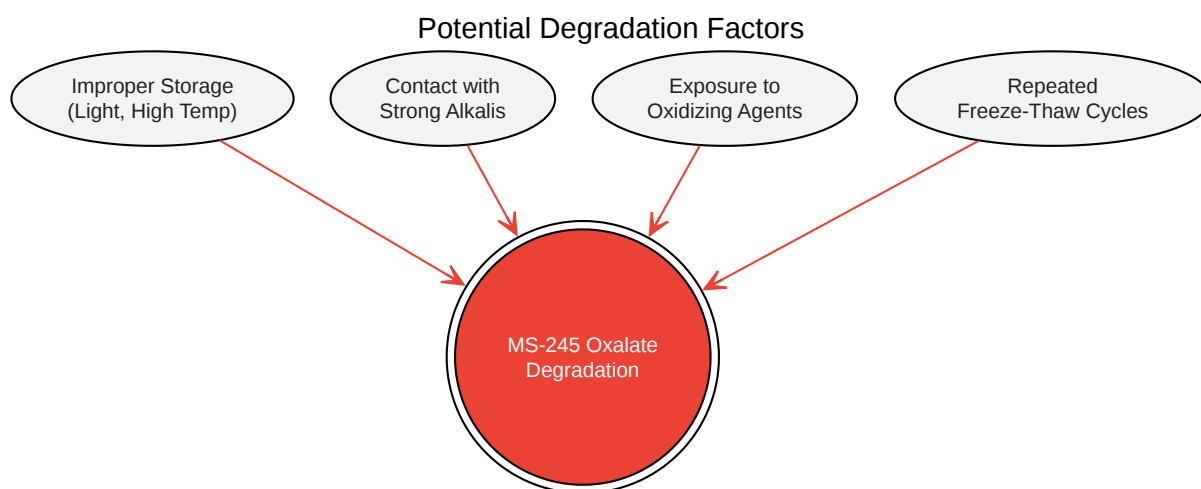
Experimental Workflow for MS-245 Oxalate

Experimental Workflow for MS-245 Oxalate

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Caption: A flowchart outlining the key steps from preparation to experimental use of MS-245 oxalate.

Factors Contributing to MS-245 Oxalate Degradation

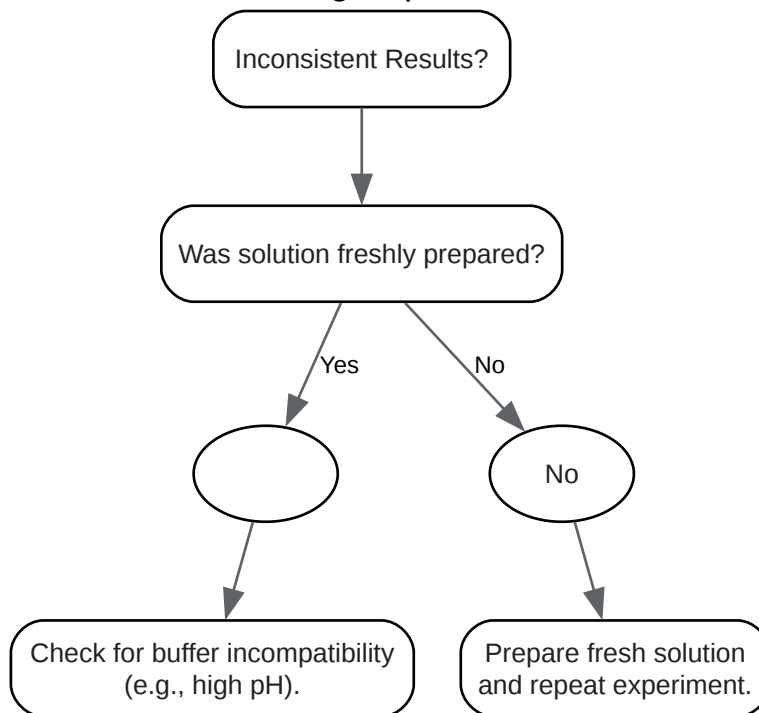


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Caption: Key environmental and chemical factors that can lead to the degradation of MS-245 oxalate.

Troubleshooting Decision Tree

Troubleshooting Experimental Issues



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Caption: A decision tree to help troubleshoot inconsistent experimental outcomes with MS-245 oxalate.

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